

Validating Iprovalicarb's Target in Fungal Cellulose Synthesis: A Comparative Guide

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Compound of Interest

Compound Name: Iprovalicarb

Cat. No.: B1672162

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of **iprovalicarb**'s performance in targeting fungal cellulose synthesis with alternative fungicides. It includes supporting experimental data, detailed methodologies for key experiments, and visualizations of relevant pathways and workflows to aid in research and drug development.

Introduction to Iprovalicarb and its Proposed Target

Iprovalicarb is a systemic fungicide belonging to the chemical class of valinamide carbamates. It exhibits protective, curative, and eradicated action against oomycete pathogens, which are responsible for devastating plant diseases like late blight and downy mildew. The primary mode of action of **iprovalicarb** is the inhibition of cellulose synthesis, a crucial component of the oomycete cell wall. This disruption leads to mycelial deformation and ultimately, cell death.^[1]

Strong evidence from studies on the broader class of Carboxylic Acid Amide (CAA) fungicides, to which **iprovalicarb** belongs, points to the Cellulose Synthase 3 (CesA3) enzyme as the specific molecular target. Cross-resistance studies have demonstrated that oomycete isolates resistant to other CAA fungicides, such as mandipropamid, are often also resistant to **iprovalicarb**, suggesting a shared target protein.

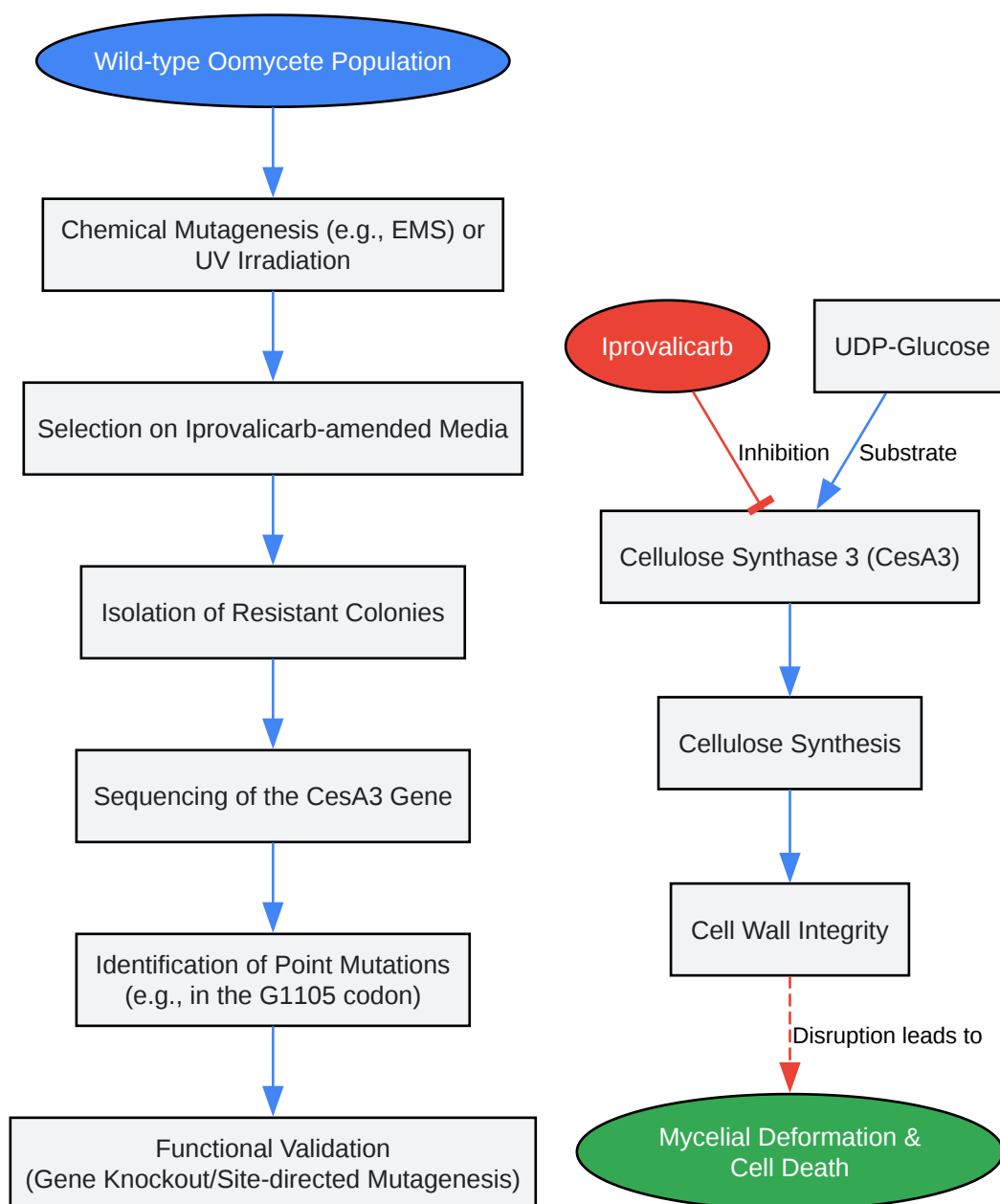
Experimental Validation of the Target Site

The validation of a fungicide's target site is a critical step in understanding its mechanism of action and for developing strategies to manage resistance. Key experimental approaches to validate CesA3 as the target of **iprovalicarb** include the generation and analysis of resistant mutants and in vitro enzyme inhibition assays.

Generation and Analysis of Resistant Mutants

A powerful method to identify a drug's target is to select for resistant mutants and then identify the genetic basis of that resistance. For CAA fungicides, this has been successfully demonstrated in various oomycete species.

Experimental Workflow:



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References

- 1. researchgate.net [researchgate.net]
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